

Thymolphthalexone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Thymolphthalexone*

Cat. No.: *B157249*

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Thymolphthalexone, with the CAS Number 1913-93-5, is a metallochromic indicator widely employed in analytical chemistry.^{[1][2][3][4]} This guide provides an in-depth overview of its chemical properties, synthesis, and applications, with a focus on its use in complexometric titrations for professionals in research, and drug development.

Core Chemical and Physical Properties

Thymolphthalexone, a derivative of thymolphthalein, is a complex organic molecule that functions as a sensitive indicator for metal ions, particularly alkaline earth metals.^[2] Its utility in analytical chemistry stems from its ability to form colored complexes with metal ions in solution.

Property	Value
CAS Number	1913-93-5[1][3][4]
Molecular Formula	C ₃₈ H ₄₄ N ₂ O ₁₂ [1][2][3]
Molecular Weight	720.78 g/mol [1][3]
Appearance	White to pale brown or cream to pink powder.[3]
Solubility	Soluble in water and organic solvents.[2]
IUPAC Name	2-[[5-[1-[3-[[bis(carboxymethyl)amino]methyl]-4-hydroxy-2-methyl-5-propan-2-ylphenyl]-3-oxo-2-benzofuran-1-yl]-2-hydroxy-6-methyl-3-propan-2-ylphenyl]methyl-(carboxymethyl)amino]acetic acid[4]

Synonyms and Alternative Nomenclature

Thymolphthalexone is known by several other names in scientific literature and commercial catalogs. Understanding these synonyms is crucial for comprehensive literature searches and material sourcing.

Synonym
Thymolphthalein complexone[1][3]
Thymolphthalexon[2][4]
TPC[2]
N,N'-((3-Oxo-1(3H)-isobenzofuranylidene)bis((6-hydroxy-2-methyl-5-(1-methylethyl)-3,1-phenylene)methylene))bis(N-(carboxymethyl)glycine)
3',3''-Bis[N,N-di(carboxymethyl)aminomethyl]thymolphthalein

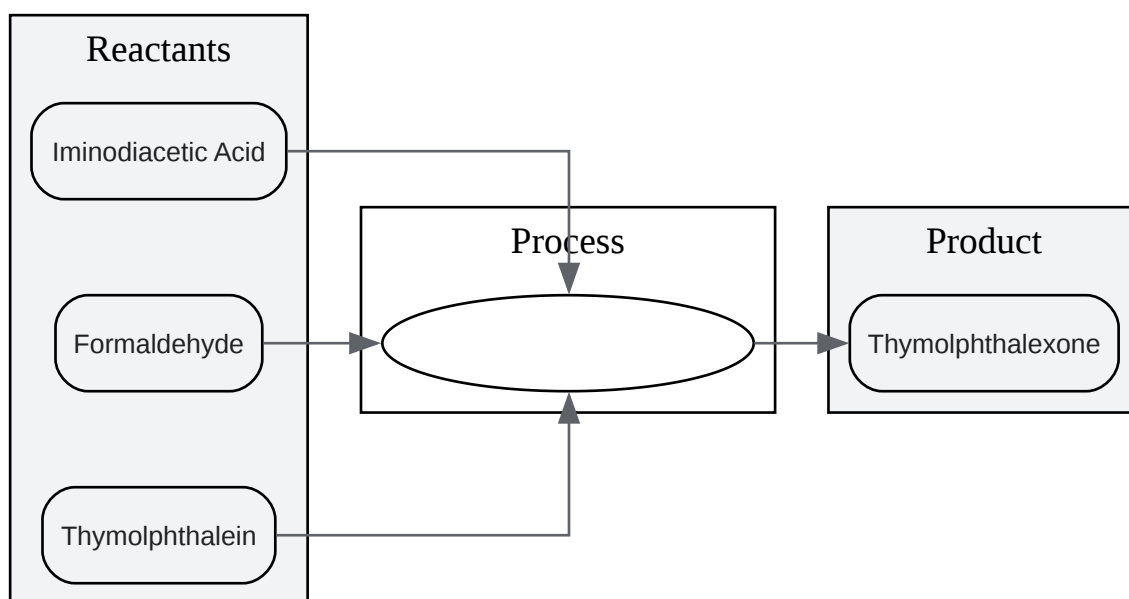
Synthesis Protocol

The synthesis of **Thymolphthalexone** is achieved through a Mannich condensation reaction. [2] This reaction involves the aminoalkylation of an acidic proton located on a carbon atom,

using formaldehyde and a primary or secondary amine. In the case of **Thymolphthalexone**, thymolphthalein is reacted with formaldehyde and iminodiacetic acid.

While a detailed, step-by-step published protocol for the synthesis of **Thymolphthalexone** is not readily available in common literature, the general procedure for a Mannich reaction can be outlined as follows:

- Formation of the Iminium Ion: Formaldehyde and iminodiacetic acid react to form an Eschenmoser-like salt, which serves as the source of the electrophilic iminium ion.
- Reaction with Thymolphthalein: The thymolphthalein, acting as the acidic component, is deprotonated under basic conditions to form a nucleophilic enolate.
- Nucleophilic Attack: The enolate of thymolphthalein attacks the iminium ion.
- Work-up and Purification: The reaction mixture is then subjected to a work-up procedure, which may involve extraction and washing, followed by purification techniques such as recrystallization or chromatography to isolate the pure **Thymolphthalexone**.



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*Synthesis of **Thymolphthalexone** via Mannich Condensation.*

Experimental Protocol: Complexometric Titration of Calcium

Thymolphthalexone is a highly effective indicator for the complexometric titration of alkaline earth metal ions, such as calcium, with ethylenediaminetetraacetic acid (EDTA). The endpoint of the titration is marked by a distinct color change. Below is a representative protocol for the determination of calcium concentration in an aqueous sample.

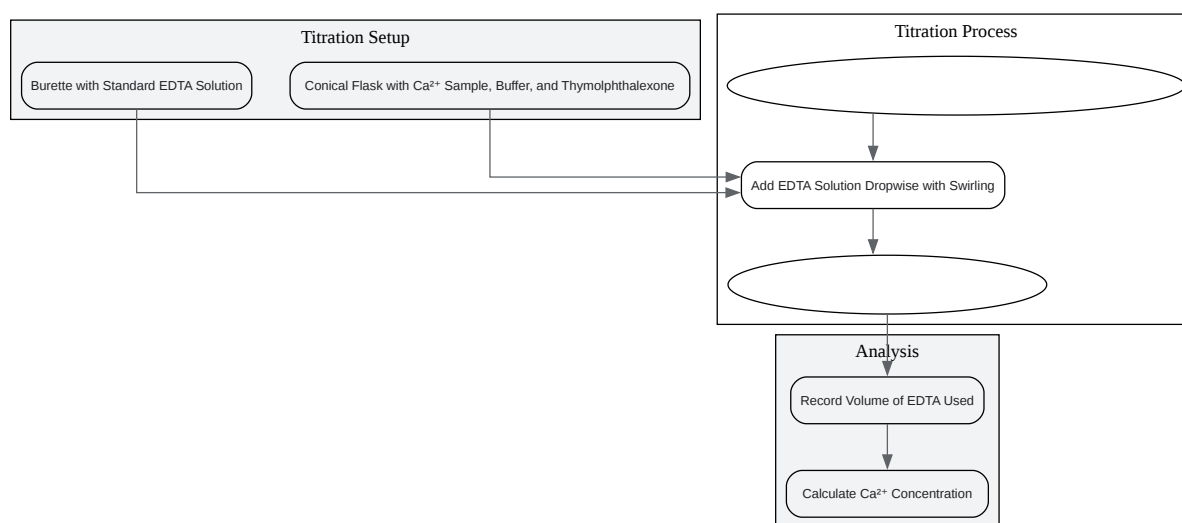
Materials and Reagents:

- Standard EDTA solution (e.g., 0.01 M)
- **Thymolphthalexone** indicator solution
- Ammonia-ammonium chloride buffer solution (pH 10)
- Deionized water
- Sample containing an unknown concentration of calcium ions

Procedure:

- **Sample Preparation:** Pipette a known volume of the calcium-containing sample into a clean conical flask.
- **Buffering:** Add a sufficient volume of the ammonia-ammonium chloride buffer to the conical flask to maintain the pH at approximately 10. This is crucial for the stability of the metal-EDTA complex and the indicator's color change.
- **Indicator Addition:** Add a few drops of the **Thymolphthalexone** indicator solution to the buffered sample. The solution should develop a color indicating the presence of the metal-indicator complex.
- **Titration:** Titrate the sample with the standard EDTA solution from a burette with constant swirling.

- **Endpoint Determination:** Continue the titration until the color of the solution changes sharply and permanently, indicating that all the calcium ions have been complexed by the EDTA.
- **Calculation:** Record the volume of EDTA solution used and calculate the concentration of calcium in the original sample using the stoichiometry of the reaction.



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Experimental Workflow for Complexometric Titration.

Applications in Research and Development

The primary application of **Thymolphthalexone** lies in quantitative analytical chemistry. Its ability to provide a sharp and clear endpoint in the presence of alkaline earth metals makes it

particularly valuable in:

- **Water Hardness Determination:** Measuring the concentration of calcium and magnesium ions in water samples.
- **Pharmaceutical Analysis:** Quantifying calcium and other metal ions in drug formulations and raw materials.
- **Food and Beverage Industry:** Determining the mineral content of various products.
- **Environmental Monitoring:** Assessing the levels of metal ion pollutants in water and soil samples.

Stability and Storage

For optimal performance and shelf-life, **Thymolphthalexone** powder should be stored in a tightly closed container in a dry and well-ventilated place, protected from moisture and direct sunlight. The indicator solution is typically stable under normal laboratory conditions but should be stored away from heat and sources of ignition.

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